

An In-depth Technical Guide to the Molecular Structure of Dimethyl 5-aminoisophthalate

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Compound of Interest

Compound Name: Dimethyl 5-aminoisophthalate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl 5-aminoisophthalate is a commercially significant aromatic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[1][2][3][4] Its molecular structure, characterized by a benzene ring substituted with two methoxycarbonyl groups and one amino group, provides a versatile scaffold for the development of novel chemical entities. This technical guide provides a comprehensive overview of the molecular structure of **Dimethyl 5-aminoisophthalate**, including its chemical and physical properties, detailed spectroscopic data, and established synthetic protocols. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis and drug development.

Chemical Structure and Identification

Dimethyl 5-aminoisophthalate, also known as 3,5-dicarbomethoxyaniline or 5-aminoisophthalic acid dimethyl ester, is an organic compound with the chemical formula $C_{10}H_{11}NO_4$. [5] The molecule consists of a central benzene ring with two methyl ester groups at positions 1 and 3, and an amino group at position 5.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	dimethyl 5-aminobenzene-1,3-dicarboxylate[5]
CAS Number	99-27-4[5]
Molecular Formula	C ₁₀ H ₁₁ NO ₄ [5]
Molecular Weight	209.20 g/mol [5]
SMILES	COC(=O)C1=CC(=CC(=C1)N)C(=O)OC[3]
InChI Key	DEKPYXUDJRABNK-UHFFFAOYSA-N[3]

Physicochemical Properties

Dimethyl 5-aminoisophthalate is a solid at room temperature and exhibits solubility in chloroform.[2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to light yellow to light orange powder/crystal[3]
Melting Point	178-181 °C (lit.)
Assay	≥97.5% (GC)[3]
Solubility	Soluble in Chloroform[2]

Spectroscopic Data

The molecular structure of **Dimethyl 5-aminoisophthalate** has been extensively characterized using various spectroscopic techniques.

¹H NMR Spectroscopy

The ¹H NMR spectrum provides characteristic signals for the aromatic protons, the amino group protons, and the methyl ester protons.

Table 3: ^1H NMR Spectral Data (DMSO- d_6)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.686	t	1H	Aromatic CH
7.451	d	2H	Aromatic CH
5.7	s	2H	NH ₂
3.866	s	6H	OCH ₃

Data sourced from ChemicalBook[6]

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum confirms the presence of the ten carbon atoms in the molecule, including the carbonyl carbons of the ester groups and the aromatic carbons.

Table 4: ^{13}C NMR Spectral Data (DMSO- d_6 , 100 MHz)

Chemical Shift (ppm)	Assignment
166.5	C=O
150.9	Aromatic C-N
145.6	Aromatic C
142.8	Aromatic C
137.5	Aromatic C
132.5	Aromatic C-CO
122.1	Aromatic CH
120.6	Aromatic CH
52.6	OCH ₃

Data interpreted from similar structures in the Royal Society of Chemistry supplementary information.[\[1\]](#)

Infrared (IR) Spectroscopy

The IR spectrum displays characteristic absorption bands corresponding to the functional groups present in the molecule.

Table 5: IR Spectral Data (KBr Pellet)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3300	Strong, Broad	N-H Stretch (Amino group)
3100-3000	Medium	Aromatic C-H Stretch
2950-2850	Medium	Aliphatic C-H Stretch (Methyl group)
1730-1700	Strong	C=O Stretch (Ester)
1620-1580	Medium	N-H Bend (Amino group)
1600-1450	Medium to Strong	Aromatic C=C Stretch
1250-1000	Strong	C-O Stretch (Ester)

Interpretation based on typical IR absorption frequencies for functional groups.[\[7\]](#)[\[8\]](#)

Mass Spectrometry

Electron ionization mass spectrometry of **Dimethyl 5-aminoisophthalate** shows a molecular ion peak corresponding to its molecular weight, along with characteristic fragmentation patterns.

Table 6: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
209	100	$[M]^+$ (Molecular Ion)
178	80	$[M - OCH_3]^+$
150	30	$[M - COOCH_3]^+$
122	15	$[M - 2(OCH_3) - H]^+$

Data sourced from PubChem.[5]

Synthesis Protocols

Dimethyl 5-aminoisophthalate can be synthesized through several routes, primarily involving the reduction of a nitro group or the esterification of the corresponding carboxylic acid.

Synthesis from 5-Aminoisophthalic Acid

A straightforward method involves the direct esterification of 5-aminoisophthalic acid.

Experimental Protocol:

- Dissolve 1.0 g (5.52 mmol) of 5-aminoisophthalic acid in 10 mL of methanol.[9]
- Add a catalytic amount of concentrated sulfuric acid to the solution.[9]
- Reflux the mixture at 90°C overnight.[9]
- Remove the solvent under reduced pressure.[9]
- Dissolve the residue in 15 mL of ethyl acetate.[9]
- Wash the organic solution sequentially with two 15 mL portions of saturated sodium bicarbonate solution and two 15 mL portions of brine.[9]
- Dry the organic layer over anhydrous sodium sulfate.[9]
- Remove the solvent under vacuum to yield **Dimethyl 5-aminoisophthalate**. [9]

Synthesis from Dimethyl 5-Nitroisophthalate

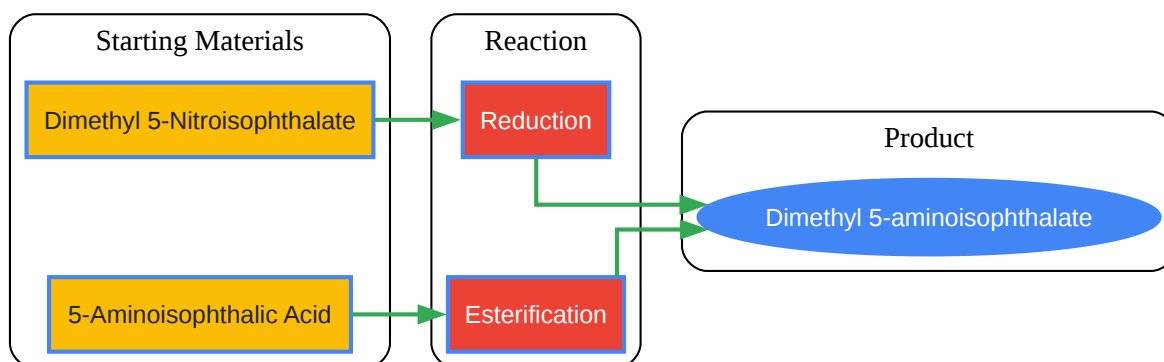
Another common method is the reduction of the nitro group of Dimethyl 5-nitroisophthalate.

Experimental Protocol:

- In a 2 L hydrogenation vessel, prepare a suspension of 95.7 g (0.4 mol) of Dimethyl 5-nitroisophthalate and 8 g of 5% Pd/C catalyst in 0.8 L of methanol and 0.3 L of 2M HCl.[9]
- Purge the vessel with nitrogen.[9]
- Conduct the hydrogenation reaction at 45-55°C under mechanical stirring.[9]
- Upon completion, filter the reaction mixture to remove the catalyst.[9]
- Adjust the pH of the filtrate to 10 using a 2M NaOH solution to induce crystallization.[9]
- Recover the solid product by filtration, wash with deionized water, and dry under vacuum over P₂O₅ to obtain **Dimethyl 5-aminoisophthalate**. A yield of 77.0 g (92%) has been reported for this procedure.[9]

Logical and Workflow Diagrams

The synthesis of **Dimethyl 5-aminoisophthalate** can be visualized through a logical workflow diagram.



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Caption: Synthetic routes to **Dimethyl 5-aminoisophthalate**.

Applications in Drug Development and Research

Dimethyl 5-aminoisophthalate serves as a crucial building block in the synthesis of various pharmaceutical compounds and other commercially important chemicals.^{[2][9]} Its trifunctional nature allows for diverse chemical modifications, making it a valuable scaffold in the design of new molecular entities with potential therapeutic applications. It is a key intermediate in the production of certain agrochemicals and dyestuffs.^{[2][3][4]}

Conclusion

This technical guide has provided a detailed overview of the molecular structure and properties of **Dimethyl 5-aminoisophthalate**. The comprehensive data on its chemical identification, physicochemical properties, and spectroscopic characteristics, along with detailed synthetic protocols, offer a valuable resource for scientists and researchers. The versatility of this molecule as a synthetic intermediate underscores its importance in the fields of medicinal chemistry and materials science.

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